

An In-depth Technical Guide to 1-Butyl-1-methylpyrrolidinium Chloride

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Compound of Interest

Compound Name: 1-Butyl-1-methylpyrrolidinium
chloride

Cat. No.: B1279679

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Butyl-1-methylpyrrolidinium chloride, an ionic liquid, has garnered significant attention in various scientific fields due to its unique properties as a solvent and catalyst. This document provides a comprehensive technical overview of its chemical structure, physicochemical properties, synthesis, and spectroscopic data, intended to serve as a valuable resource for researchers and professionals in drug development and other scientific disciplines.

Chemical Structure and Formula

1-Butyl-1-methylpyrrolidinium chloride consists of a quaternary ammonium cation, 1-butyl-1-methylpyrrolidinium ($[C_4H_9(CH_3)C_4H_8N]^+$), and a chloride anion (Cl^-).

Molecular Formula: $C_9H_{20}ClN$ [\[1\]](#)

IUPAC Name: 1-butyl-1-methylpyrrolidin-1-ium chloride[\[1\]](#)

CAS Number: 479500-35-1[\[1\]](#)

Molecular Weight: 177.71 g/mol [\[1\]](#)

Chemical Structure:

Caption: Chemical structure of **1-Butyl-1-methylpyrrolidinium chloride**.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Butyl-1-methylpyrrolidinium chloride** is presented in Table 1.

Property	Value	Reference
Appearance	White to light yellow crystalline powder	--INVALID-LINK--
Melting Point	198 °C	[2]
Density	1.219 g/cm ³	[2]
Water Solubility	Soluble	--INVALID-LINK--

Experimental Protocols

Synthesis of 1-Butyl-1-methylpyrrolidinium Chloride

Materials:

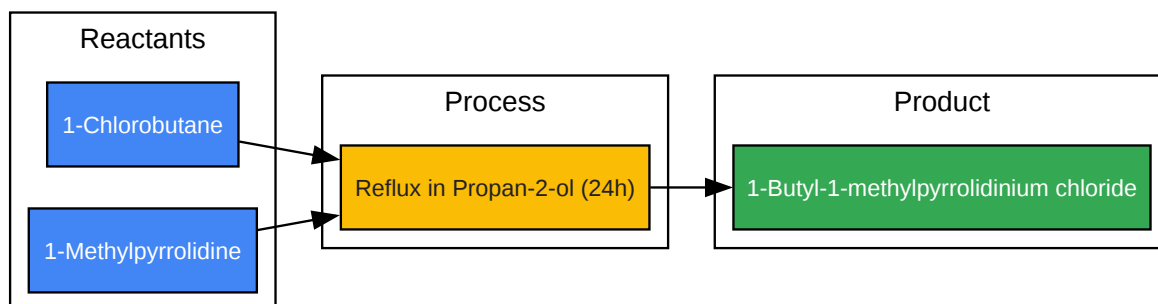
- 1-methylpyrrolidine
- 1-chlorobutane
- Propan-2-ol (isopropyl alcohol)
- Ethyl acetate

Procedure:

- In a flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1-methylpyrrolidine in propan-2-ol.
- Slowly add an equimolar amount of 1-chlorobutane to the solution while stirring.
- Heat the reaction mixture to reflux and maintain for 24 hours.

- After cooling to room temperature, transparent crystals of **1-Butyl-1-methylpyrrolidinium chloride** will form.
- Decant the solvent.
- Recrystallize the crude product from propan-2-ol to purify.
- Wash the purified crystals with ethyl acetate.
- Dry the final product under vacuum.

Synthesis Pathway Diagram:



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Caption: Synthesis of **1-Butyl-1-methylpyrrolidinium chloride**.

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation and purity assessment of **1-Butyl-1-methylpyrrolidinium chloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR):

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
3.49-3.42	m	4H	-CH ₂ - (pyrrolidinium ring)
3.42-3.34	m	2H	N ⁺ -CH ₂ - (butyl chain)
3.02	s	3H	N ⁺ -CH ₃
2.06	br. s	4H	-CH ₂ - (pyrrolidinium ring)
1.66	quintet	2H	-CH ₂ - (butyl chain)
1.29	sextet	2H	-CH ₂ - (butyl chain)
0.91	t	3H	-CH ₃ (butyl chain)

Solvent: Chloroform-d

¹³C NMR (Carbon NMR):

Specific experimental ¹³C NMR data for **1-Butyl-1-methylpyrrolidinium chloride** is not readily available in the searched literature. However, based on the structure and typical chemical shifts, the expected signals would be in the following regions:

- ~10-25 ppm: Terminal methyl carbon of the butyl group.
- ~20-40 ppm: Methylene carbons of the butyl chain.
- ~45-55 ppm: Methyl carbon attached to the nitrogen.
- ~60-70 ppm: Methylene carbons of the pyrrolidinium ring and the methylene group of the butyl chain attached to the nitrogen.

Mass Spectrometry (MS)

The mass spectrum of **1-Butyl-1-methylpyrrolidinium chloride** would show a prominent peak for the cation.

m/z	Ion
142.16	$[\text{C}_9\text{H}_{20}\text{N}]^+$

Applications

1-Butyl-1-methylpyrrolidinium chloride is a versatile ionic liquid with a range of applications in scientific research and industry, including:

- **Solvent:** It can be used as a "green" solvent in various organic reactions and extractions due to its low volatility and high thermal stability.
- **Catalyst:** It can act as a phase-transfer catalyst in reactions such as oxidations and alkylations.
- **Electrochemistry:** Its ionic nature makes it a suitable component for electrolytes in batteries and supercapacitors.
- **Biocatalysis:** It has been investigated for its potential in biocatalytic processes.

Conclusion

This technical guide provides a detailed overview of the structure, properties, synthesis, and characterization of **1-Butyl-1-methylpyrrolidinium chloride**. The compiled data and experimental protocols are intended to support researchers and professionals in their work with this important ionic liquid. Further research to obtain and publish a complete set of experimental spectroscopic data, particularly ^{13}C NMR, would be beneficial to the scientific community.

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References

- 1. 1-Butyl-1-methylpyrrolidinium chloride | C₉H₂₀CIN | CID 11769095 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Butyl-1-methylpyrrolidinium chloride, >99% | IoLiTec [iolitec.de]
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